

Comparison of Validated Spectrophotometric Methods for Norfloxacin Assay

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Compound Focus: Norfloxacin

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The table below summarizes the key characteristics of two spectrophotometric methods developed for the determination of **Norfloxacin** in pharmaceutical formulations and biological samples [1].

Parameter	Method A: Fe(III) / 1,10-phenanthroline	Method B: Ce(IV) / Methyl Orange
Principle	Oxidation of NFX by Fe(III); resulting Fe(II) forms a red complex with 1,10-phenanthroline [1].	Oxidation of NFX by Ce(IV); remaining Ce(IV) reacts with methyl orange, decreasing its color [1].
Linear Range	1 - 30 µg/mL [1]	1 - 15 µg/mL [1]
Detection Wavelength	511 nm [1]	508 nm [1]
Correlation Coefficient (r)	0.9879 [1]	0.9966 [1]
Limit of Detection (LOD)	1.098 µg/mL [1]	2.875 µg/mL [1]

Parameter	Method A: Fe(III) / 1,10-phenanthroline	Method B: Ce(IV) / Methyl Orange
Limit of Quantification (LOQ)	1.111 µg/mL [1]	3.368 µg/mL [1]
Application in Biological Fluids	Not specified	Yes (Spiked human plasma and urine) [1]
Reported Recovery in Plasma	Not applicable	98.74% - 103.43% [1]
Reported Recovery in Urine	Not applicable	98.17% - 100.85% [1]

Detailed Experimental Protocols

Here are the step-by-step procedures for constructing the calibration curves as described in the study [1].

Procedure for Method A (Fe(III) / 1,10-phenanthroline)

- **Preparation:** Add appropriate volumes of **Norfloxacin** stock solution (100 µg/mL) to separate test tubes to achieve a final concentration range of 1–30 µg/mL.
- **Reaction:** To each tube, add 0.5 mL of 0.002 mol/L Fe(III) solution and 1.5 mL of 0.006 mol/L 1,10-phenanthroline solution.
- **Heating:** Heat the mixture in a water bath at 100°C for 15 minutes.
- **Dilution:** Dilute the mixtures to 10 mL with deionized water.
- **Measurement:** Measure the absorbance of the resulting orange-red complex at 511 nm against a reagent blank prepared similarly but without the drug [1].

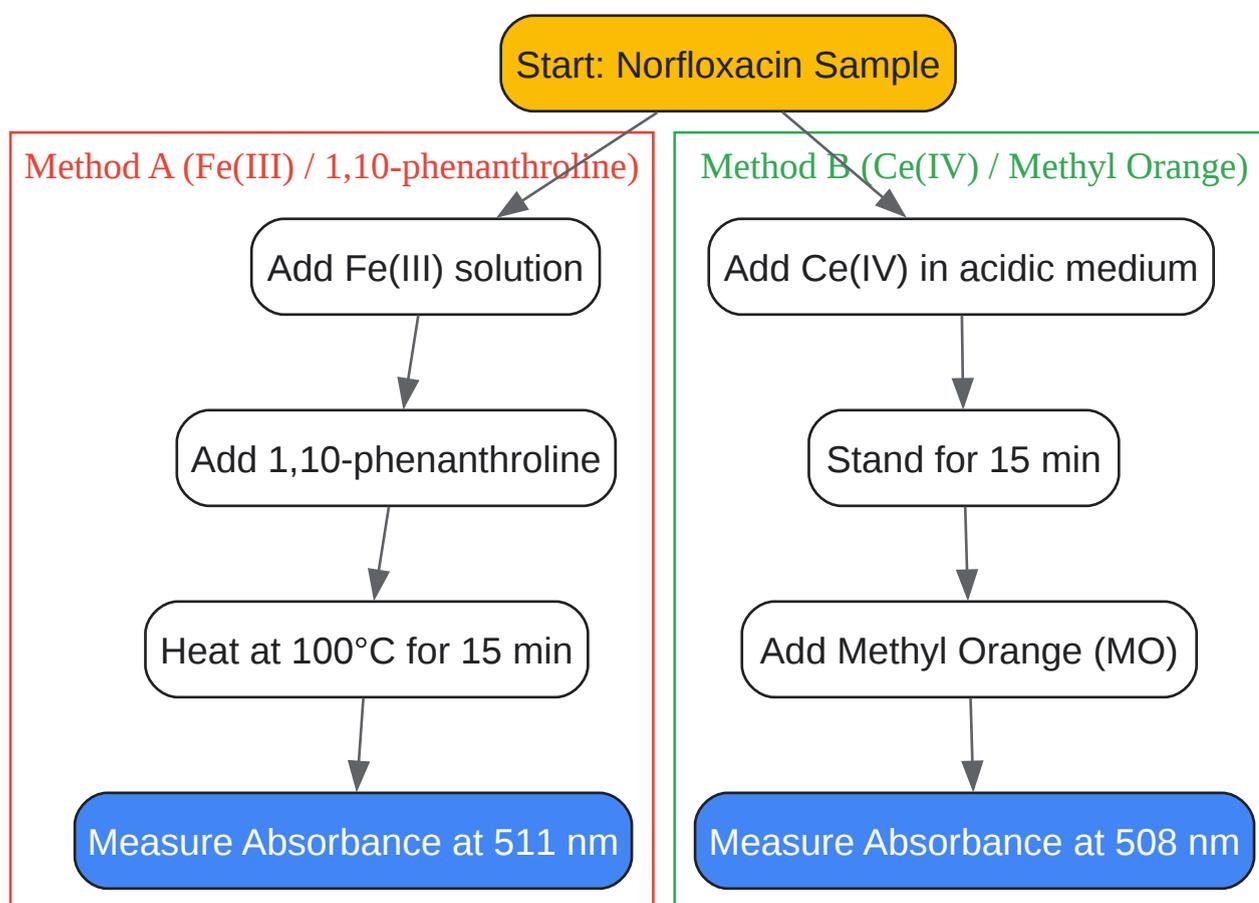
Procedure for Method B (Ce(IV) / Methyl Orange)

- **Preparation:** Transfer diluted **Norfloxacin** stock solutions to 10 mL volumetric flasks to achieve a final concentration range of 1–15 µg/mL.

- **Oxidation:** Add 2.5 mL of 2.5 mol/L nitric acid and 1.5 mL of 3.0×10^{-3} mol/L Ce(IV) solution to each flask.
- **Incubation:** Let the flasks stand for 15 minutes at room temperature, shaking continuously.
- **Color Development:** Add 1.5 mL of 8.0×10^{-3} mol/L Methyl Orange (MO) solution to each flask.
- **Dilution:** Make up to the mark with deionized water.
- **Measurement:** Measure the absorbance at 508 nm against a reagent blank. The concentration of **Norfloxacin** is proportional to the decrease in the absorbance of Methyl Orange [1].

Workflow Visualization of Analytical Methods

The following diagram illustrates the logical workflow and core steps involved in both Method A and Method B, highlighting the key reagents and reactions.



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Interpretation and Research Implications

The provided data and protocols can serve as a foundation for TDM method development. Here are some key points for consideration:

- **Method Selection:** Method A offers a wider linear range and lower detection limits, making it potentially more suitable for quantifying **Norfloxacin** across a broader spectrum of concentrations. Method B, while having a narrower range, has been successfully applied to complex biological matrices like plasma and urine, which is crucial for TDM [1].
- **Validation Parameters:** For a complete TDM validation, you would typically need to establish additional parameters beyond what is covered in the found study. These include **precision** (repeatability and intermediate precision), **accuracy** (through recovery studies, partially covered for Method B), **robustness** (deliberate variations in method parameters), and **stability** of the analyte in the sample under various conditions.
- **Practical Application:** The sample preparation technique described for biological fluids in Method B (involving acetonitrile for deproteinization and centrifugation) is a practical and essential step for analyzing real-world patient samples [1].

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References

1. Development and validation of simple colorimetric methods ... [pmc.ncbi.nlm.nih.gov]

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